

6-ROX Hydrochloride: A Technical Guide to Solubility and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-ROX hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility and storage conditions of **6-ROX hydrochloride** (6-Carboxy-X-rhodamine hydrochloride). The following sections detail its solubility in various solvents, recommended storage for both solid form and solutions, experimental protocols for its use, and its interaction with the cyclooxygenase-2 (COX-2) signaling pathway.

Solubility Data

The solubility of **6-ROX hydrochloride** and its related forms is crucial for the preparation of stock and working solutions in various experimental settings. The following tables summarize the available quantitative and qualitative solubility data.

Quantitative Solubility

Compound/Solvent	Concentration	Notes
6-ROX Hydrochloride in DMSO	25 mg/mL (46.76 mM)	Ultrasonic treatment may be required. The use of new, non-hygroscopic DMSO is recommended.[1]
5(6)-ROX (mixture) in DMSO	20 mg/mL (37.41 mM)	Requires sonication, warming, and heating to 60°C.[2]
6-ROX Hydrochloride in Saline-based vehicle	≥ 1 mg/mL (1.87 mM)	Vehicle composition: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[3]
6-ROX Hydrochloride in SBE-β-CD vehicle	≥ 1 mg/mL (1.87 mM)	Vehicle composition: 10% DMSO, 90% (20% SBE-β-CD in Saline).[3]

Qualitative Solubility

Compound Form	Solvents	Solubility Description
6-ROX Carboxylic Acid	DMSO, DMF, Methanol, Ethanol	Good[2]
6-ROX Succinimidyl Ester (SE)	Acetonitrile, DMF, DMSO	Soluble
6-ROX Succinimidyl Ester (SE)	Water	Low
5(6)-Carboxy-X-rhodamine	Water	Water soluble

Storage and Stability

Proper storage of **6-ROX hydrochloride** is essential to maintain its chemical integrity and fluorescence properties.

Form	Storage Temperature	Conditions	Duration
Solid	-20°C	Keep in a tightly sealed container, desiccated, and protected from light in a dry, well-ventilated place.[4]	Long-term
Stock Solution	-80°C	Aliquot to avoid repeated freeze-thaw cycles and protect from light.[1][3]	6 months[1][3]
Stock Solution	-20°C	Aliquot to avoid repeated freeze-thaw cycles and protect from light.[1][3]	1 month[1][3]

Stability: **6-ROX hydrochloride** is stable under the recommended storage conditions.[5] Avoid contact with strong oxidizing agents, strong acids, and strong alkalis.[5]

Experimental Protocols

Preparation of a 1 mg/mL Aqueous Working Solution

This protocol is suitable for preparing a working solution for in vivo experiments.

Materials:

- **6-ROX hydrochloride**
- DMSO (new, non-hygroscopic)
- PEG300
- Tween-80

- Saline (sterile)

Procedure:

- Prepare a stock solution of **6-ROX hydrochloride** in DMSO.
- To prepare 1 mL of the final working solution, start with 400 μ L of PEG300.
- Add 100 μ L of the DMSO stock solution to the PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- If any precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)
- It is recommended to prepare this working solution fresh on the day of use.[\[1\]](#)

General Protocol for Labeling Amino-Modified Oligonucleotides with 6-ROX SE

This protocol describes the covalent conjugation of 6-ROX succinimidyl ester (SE) to primary amino groups on oligonucleotides.

Materials:

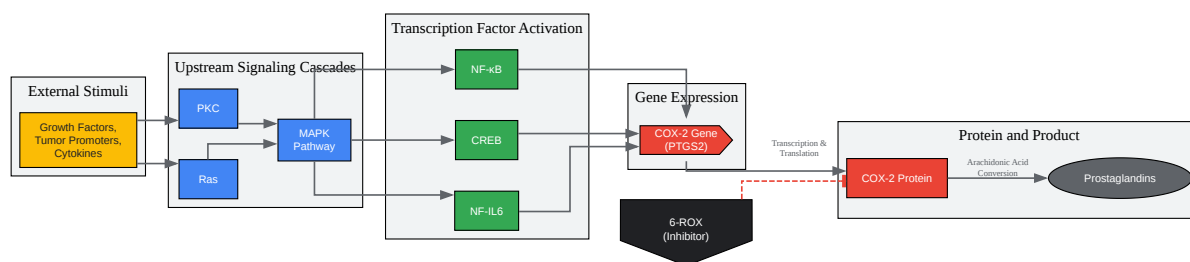
- Amine-modified oligonucleotide
- 6-ROX SE
- 0.1 M Sodium tetraborate buffer, pH 8.5
- Anhydrous DMSO or DMF
- Reagents for purification (e.g., ethanol, gel electrophoresis or HPLC system)

Procedure:

- Prepare the Labeling Buffer: Dissolve sodium tetraborate in water to a concentration of 0.1 M and adjust the pH to 8.5 with HCl. Prepare this buffer fresh.^[1]
- Dissolve the Oligonucleotide: Dissolve the amine-modified oligonucleotide in the labeling buffer.
- Dissolve the 6-ROX SE: Immediately before use, dissolve the 6-ROX SE in a small amount of anhydrous DMSO or DMF.
- Reaction: Add the dissolved 6-ROX SE to the oligonucleotide solution. The optimal molar ratio of dye to oligonucleotide may need to be determined empirically.
- Incubation: Incubate the reaction mixture for at least 6 hours at room temperature, protected from light.^[1] Overnight incubation is also possible.^[1]
- Purification: Purify the labeled oligonucleotide from unreacted dye and unlabeled oligonucleotide using methods such as ethanol precipitation followed by preparative gel electrophoresis or reverse-phase HPLC.^[1]

Signaling Pathway Interaction

6-ROX is a fluorescent probe and a potential inhibitor of cyclooxygenase-2 (COX-2).^[1] The upregulation of COX-2 is a key event in inflammatory responses and carcinogenesis. Various stimuli, including growth factors and tumor promoters, can activate signaling cascades that lead to the transcription of the PTGS2 gene (which codes for COX-2). The diagram below illustrates the major signaling pathways that regulate COX-2 expression.



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Caption: Simplified signaling pathways regulating COX-2 expression and its inhibition by 6-ROX.

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